

An In-depth Technical Guide to the Physical Properties of 1,8-Cyclotetradecanedione

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Compound of Interest

Compound Name: 1,8-Cyclotetradecanedione

Cat. No.: B15474670

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Abstract

This technical guide provides a comprehensive overview of the known and estimated physical properties of **1,8-Cyclotetradecanedione**, a macrocyclic diketone. Due to the limited availability of specific experimental data for this compound, this guide also incorporates data from the closely related and more extensively studied cyclotetradecanone to provide a comparative context. Furthermore, it outlines general experimental protocols for the synthesis and characterization of macrocyclic ketones, offering a foundational understanding for researchers in the field.

Core Physical Properties

1,8-Cyclotetradecanedione is a large, cyclic organic molecule containing two ketone functional groups. Its physical properties are influenced by its molecular weight, cyclic structure, and the presence of polar carbonyl groups. While specific experimental data for **1,8-Cyclotetradecanedione** is not readily available in public databases, its fundamental properties can be established.

Table 1: Core Physical and Chemical Properties of **1,8-Cyclotetradecanedione**

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₄ O ₂	[1] [2]
Molecular Weight	224.34 g/mol	[1] [2]
CAS Registry Number	38300-49-1	[1]

Estimated and Comparative Physical Properties

To provide a more complete picture, the following table includes calculated and experimental data for the related monoketone, cyclotetradecanone. These values can serve as a reasonable estimation for the properties of **1,8-Cyclotetradecanedione**, with the understanding that the presence of a second ketone group will likely increase the melting point, boiling point, and density due to increased polarity and intermolecular forces.

Table 2: Estimated and Comparative Physical Properties

Property	1,8-Cyclotetradecanedione (Estimated)	Cyclotetradecanone (for comparison)	Source
Melting Point	Expected to be a low-melting solid	299.22 K (26.07 °C) (calculated)	[2]
Boiling Point	Higher than cyclotetradecanone	645.92 K (372.77 °C) (calculated)	[2]
Density	Expected to be slightly > 1 g/cm ³	Not available	
Solubility	Soluble in organic solvents, sparingly soluble in water	LogP: 4.640 (calculated)	[2]

Experimental Protocols

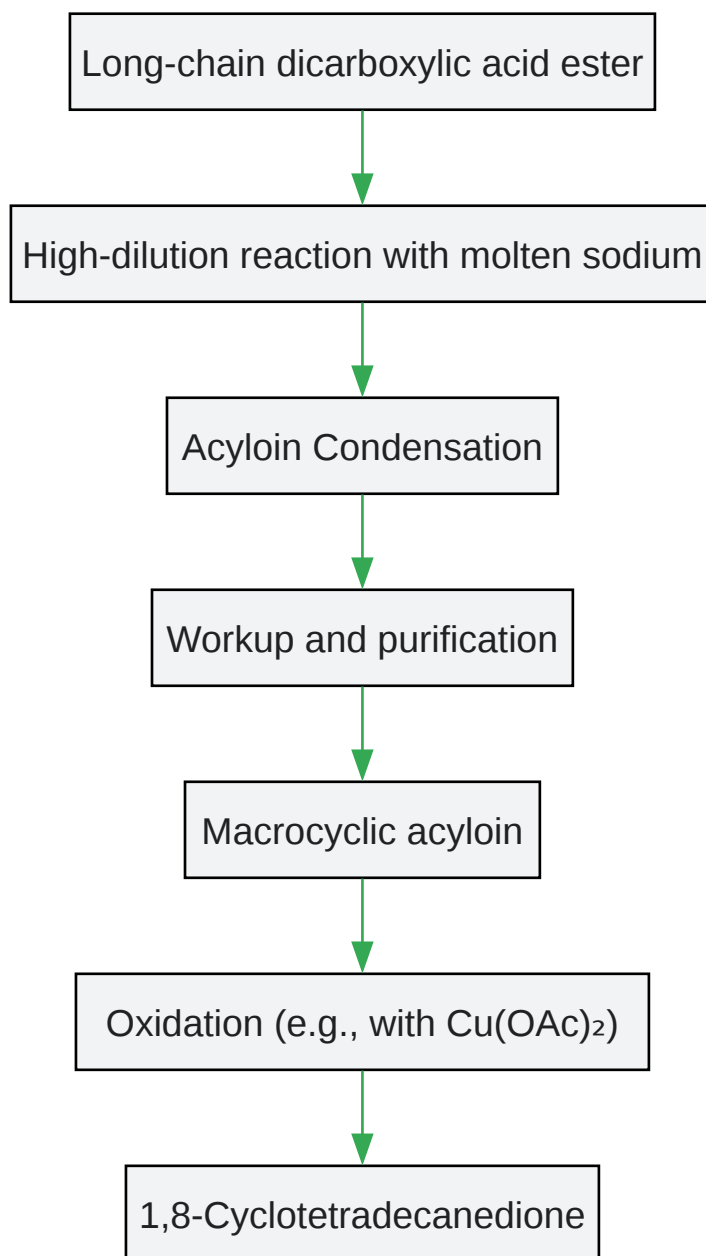
While specific experimental protocols for the synthesis and property determination of **1,8-Cyclotetradecanedione** are not detailed in readily available literature, general methodologies

for macrocyclic ketones are well-established.

General Synthesis of Macrocyclic Diketones

The synthesis of macrocyclic diketones can be achieved through various strategies, often involving an intramolecular cyclization step under high-dilution conditions to favor the formation of the large ring over intermolecular polymerization. A common approach is the acyloin condensation of a long-chain dicarboxylic acid ester, followed by oxidation of the resulting acyloin to the diketone.

Experimental Workflow: Acyloin Condensation for Macrocyclic Diketone Synthesis



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Caption: Generalized workflow for the synthesis of a macrocyclic diketone via acyloin condensation.

Determination of Physical Properties

Standard analytical techniques are employed to determine the physical properties of synthesized macrocyclic ketones.

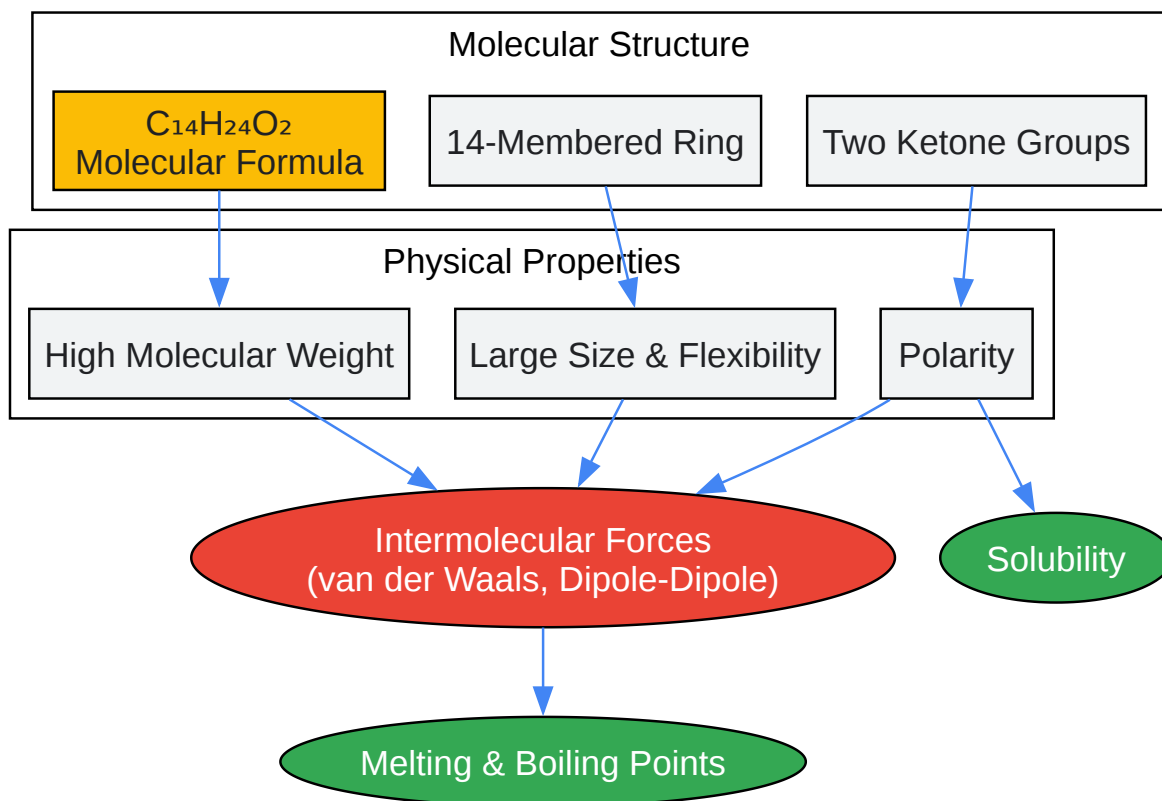
- **Melting Point:** Determined using a calibrated melting point apparatus. The sample is slowly heated, and the temperature range over which it melts is recorded.
- **Boiling Point:** For high-boiling compounds like macrocyclic ketones, vacuum distillation is often required to prevent decomposition. The boiling point is recorded at a specific pressure and can be extrapolated to atmospheric pressure.
- **Density:** Measured using a pycnometer or a densitometer.
- **Solubility:** Determined by adding a known mass of the compound to a known volume of solvent at a specific temperature until saturation is reached. The concentration is then determined analytically.
- **Spectroscopic Characterization:**
 - **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To confirm the chemical structure and purity.
 - **Infrared (IR) Spectroscopy:** To identify the presence of the ketone functional group (strong absorption around $1700\text{-}1720\text{ cm}^{-1}$).
 - **Mass Spectrometry (MS):** To determine the molecular weight and fragmentation pattern.

Signaling Pathways and Biological Activity

Currently, there is no information available in scientific literature to suggest that **1,8-Cyclotetradecanedione** is involved in any biological signaling pathways. As a synthetic macrocyclic ketone, its biological activity would need to be determined through specific screening programs.

Logical Relationships of Physical Properties

The physical properties of **1,8-Cyclotetradecanedione** are interconnected and determined by its molecular structure.



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Caption: Interrelationship between the molecular structure and physical properties of **1,8-Cyclotetradecanedione**.

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- 2. Cyclotetradecanone- (CAS 3603-99-4) - Chemical & Physical Properties by Cheméo [chemeo.com]

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